

# An In-depth Technical Guide to Pigment Yellow 16 (C<sub>34</sub>H<sub>28</sub>Cl<sub>4</sub>N<sub>6</sub>O<sub>4</sub>)

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## Compound of Interest

Compound Name: Pigment Yellow 16

Cat. No.: B1584600

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## Abstract

**Pigment Yellow 16**, with the molecular formula C<sub>34</sub>H<sub>28</sub>Cl<sub>4</sub>N<sub>6</sub>O<sub>4</sub>, is a diarylide yellow pigment characterized by its brilliant green-yellow hue.<sup>[1]</sup> As a member of the azo pigment family, it is utilized extensively as a colorant in a variety of industrial applications, including printing inks, plastics, and paints.<sup>[1][2]</sup> This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and toxicological profile of **Pigment Yellow 16**. While the primary application of this compound is as a colorant, this guide will also explore the broader context of azo compounds in medicinal chemistry and drug development, a field where **Pigment Yellow 16** itself is not directly implicated but to which its chemical class is relevant.

## Chemical and Physical Properties

**Pigment Yellow 16** is a yellow solid organic compound.<sup>[3]</sup> It is classified as a diarylide pigment, also referred to as an arylide yellow.<sup>[3][4]</sup> The Colour Index number for this pigment is 20040.<sup>[3][4]</sup> Due to its nature as a pigment, it exhibits very low solubility in water and organic solvents.<sup>[5]</sup>

## Quantitative Data

The following table summarizes the key quantitative data for **Pigment Yellow 16**.

Property	Value	Reference
Molecular Formula	C <sub>34</sub> H <sub>28</sub> Cl <sub>4</sub> N <sub>6</sub> O <sub>4</sub>	[1][2][3]
Molecular Weight	726.44 g/mol	[1][3]
CAS Number	5979-28-2	[1][2]
Appearance	Yellow powder	[1][6]
Melting Point	325 °C	[1][2][7]
Boiling Point	811.8 °C at 760 mmHg	[2][7]
Density	1.4 g/cm <sup>3</sup>	[2][7]

## Spectroscopic Data

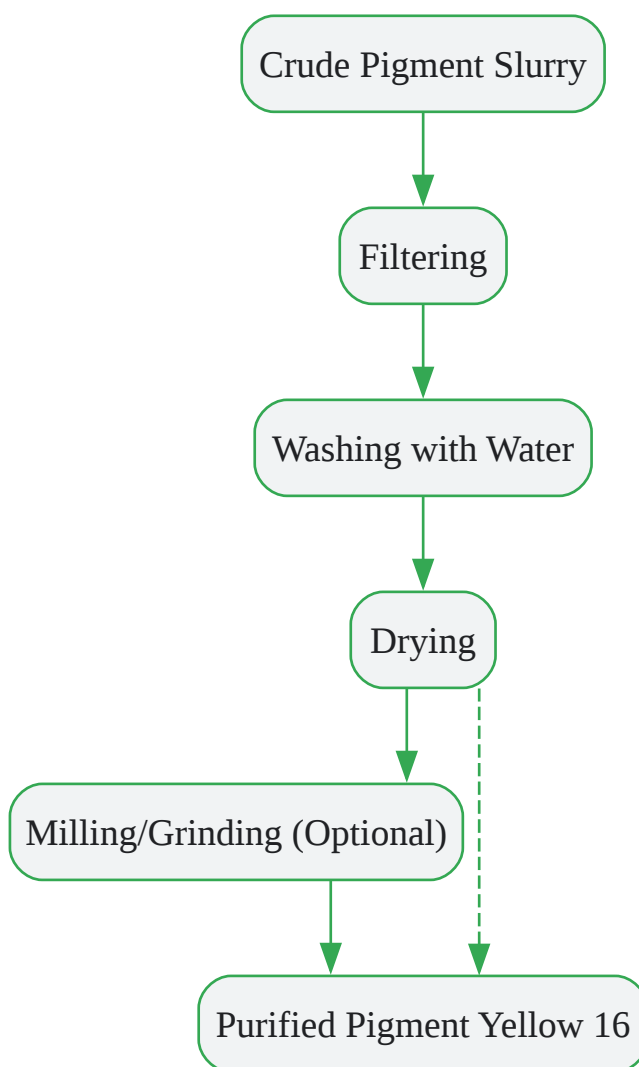
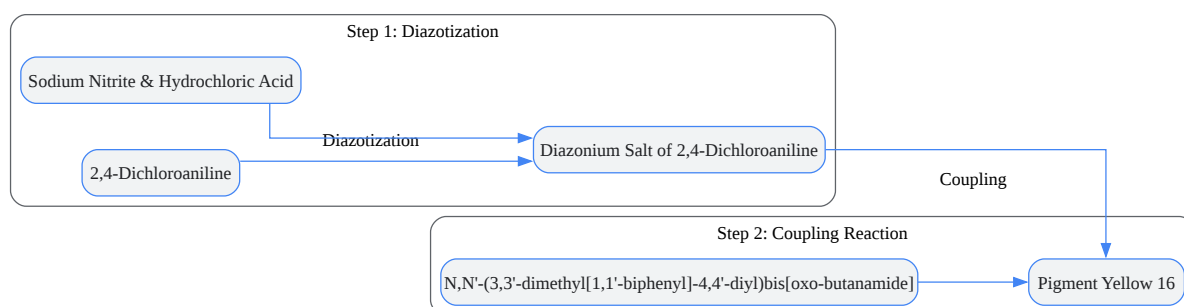
- FTIR Spectrum: An FTIR spectrum is available for **Pigment Yellow 16**, which can be used for its identification and to confirm the presence of its characteristic functional groups.[8] The analysis of artists' pigments often utilizes FTIR spectroscopy to characterize the materials.[9][10][11]

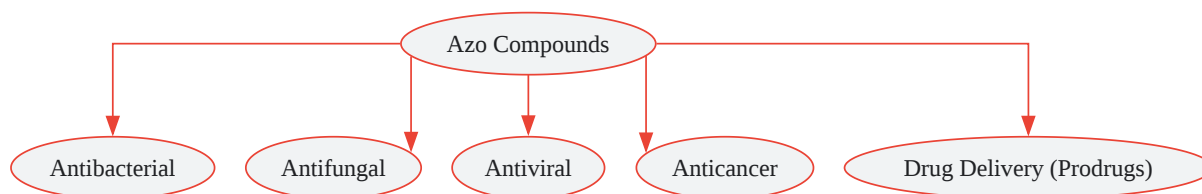
## Experimental Protocols

### Synthesis of Pigment Yellow 16

The synthesis of diarylide pigments like **Pigment Yellow 16** generally involves a two-step process: the diazotization of an aromatic diamine followed by a coupling reaction with an acetoacetanilide derivative.[5]

General Synthesis Workflow:





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